Application Notes and Protocols for Doxycycline Hyclate Administration in Mouse Studies

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Compound of Interest

Compound Name: *Doxycycline hyclate*

Cat. No.: *B10761801*

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Introduction

Doxycycline, a broad-spectrum tetracycline antibiotic, is a crucial tool in preclinical mouse studies.[1][2] Beyond its antimicrobial properties, it serves as a key regulator for inducible gene expression systems, such as the widely used Tet-On/Tet-Off systems.[2][3] Accurate dosage calculation and appropriate administration are paramount for the success and reproducibility of such experiments. These application notes provide a comprehensive guide to calculating and administering **doxycycline hyclate** to mice, ensuring optimal outcomes for your research.

Data Presentation: Doxycycline Dosage and Administration Routes

The selection of doxycycline dosage and administration route depends on the specific experimental goals, such as the desired level and kinetics of gene induction or the therapeutic target. Below are summarized data from various studies.

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Table 1: Recommended Doxycycline Dosages for Tet-Inducible Systems

Administration Route	Dosage Range	Typical Concentration	Notes
Drinking Water	0.02 - 2 mg/mL	0.2 - 1 mg/mL	Effective for inducing gene expression.[4] Lower concentrations may be sufficient for some Tet-On systems. Sucrose (e.g., 5%) is often added to improve palatability.
Medicated Feed	200 - 2000 ppm (mg/kg of chow)	625 ppm	Provides consistent plasma levels. Custom formulations can be obtained from commercial vendors.
Intraperitoneal (IP) Injection	10 - 100 mg/kg	50 mg/kg	Used for rapid induction or when oral administration is not feasible.
Oral Gavage	0.02 - 0.2 mg/mouse	-	Allows for precise dosage administration.

Table 2: Therapeutic and Other Doxycycline Dosages in Mice

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Application	Administration Route	Recommended Dosage	Frequency
Bacterial Infections	Oral	2.5 mg/kg	Twice daily (q12h) for 14 days
Anti-inflammatory	In vivo	Higher than for Tet systems, up to 15x greater	-
Pharmacokinetic Studies	Intraperitoneal (IP) Injection	10 mg/kg and 100 mg/kg	Single or repeated doses

Experimental Protocols

Protocol 1: Doxycycline Administration in Drinking Water

This is the most common method for long-term induction in Tet-inducible systems.

Materials:

- **Doxycycline hyclate** powder
- Sucrose (optional, for palatability)
- Sterile water
- Light-protected (amber) water bottles

Procedure:

- Calculate the required amount of doxycycline. For a desired concentration of 1 mg/mL, dissolve 1 gram of **doxycycline hyclate** in 1 liter of sterile water.
- Add sucrose (optional). To mask the bitter taste of doxycycline, 5% sucrose (50 grams per liter) can be added.

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- Prepare the solution. Mix the components thoroughly until the doxycycline is completely dissolved. The solution will have a yellowish to yellowish-green color.
- Protect from light. Transfer the solution to amber water bottles as doxycycline is light-sensitive.
- Administer to mice. Replace the regular drinking water with the doxycycline-containing water.
- Monitor and refresh. Doxycycline in non-acidified water is stable for at least 7 days. It is good practice to replace the water every 3-4 days to ensure freshness and potency. In acidified water (pH 2.6), doxycycline is stable for up to 14 days.

Dosage Calculation Example:

- Average water intake for a mouse: ~1.5 mL per 10 grams of body weight per day.
- For a 25g mouse, daily water intake is approximately 3.75 mL.
- With a 1 mg/mL doxycycline solution, the mouse will ingest approximately 3.75 mg of doxycycline per day.

Protocol 2: Doxycycline Administration in Feed

Medicated chow provides a consistent and convenient method for doxycycline delivery.

Procedure:

- Determine the desired concentration. Common concentrations range from 200 ppm to 2000 ppm (mg of doxycycline per kg of chow).
- Order custom feed. Contact a commercial vendor that specializes in medicated rodent chow to have the doxycycline-formulated feed prepared. It is crucial to inform the vendor of the specific chow formulation required for your study.
- Administer to mice. Replace the standard rodent chow with the medicated feed.
- Storage. Store the medicated feed according to the manufacturer's instructions, typically in a cool, dry, and dark place.

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Protocol 3: Intraperitoneal (IP) Injection of Doxycycline

IP injections are suitable for acute studies requiring rapid and precise dosing.

Materials:

- **Doxycycline hyclate** powder
- Sterile saline (0.9% NaCl) or sterile water for injection
- Sterile syringes and needles (e.g., 27-30 gauge)

Procedure:

- Prepare the doxycycline solution. Dissolve **doxycycline hyclate** in sterile saline or water to the desired concentration (e.g., 5 mg/mL). Ensure the solution is sterile, for example, by filtering it through a 0.22 µm filter.
- Calculate the injection volume. The volume to be injected is based on the mouse's body weight and the desired dose.
- Administer the injection. Restrain the mouse appropriately and administer the injection into the intraperitoneal cavity.

Dosage Calculation Example:

- Desired dose: 50 mg/kg
- Mouse weight: 25 g (0.025 kg)
- Total dose for the mouse: 50 mg/kg * 0.025 kg = 1.25 mg
- If the solution concentration is 5 mg/mL, the injection volume is: 1.25 mg / 5 mg/mL = 0.25 mL

Mandatory Visualizations

Signaling Pathway of the Tet-On System

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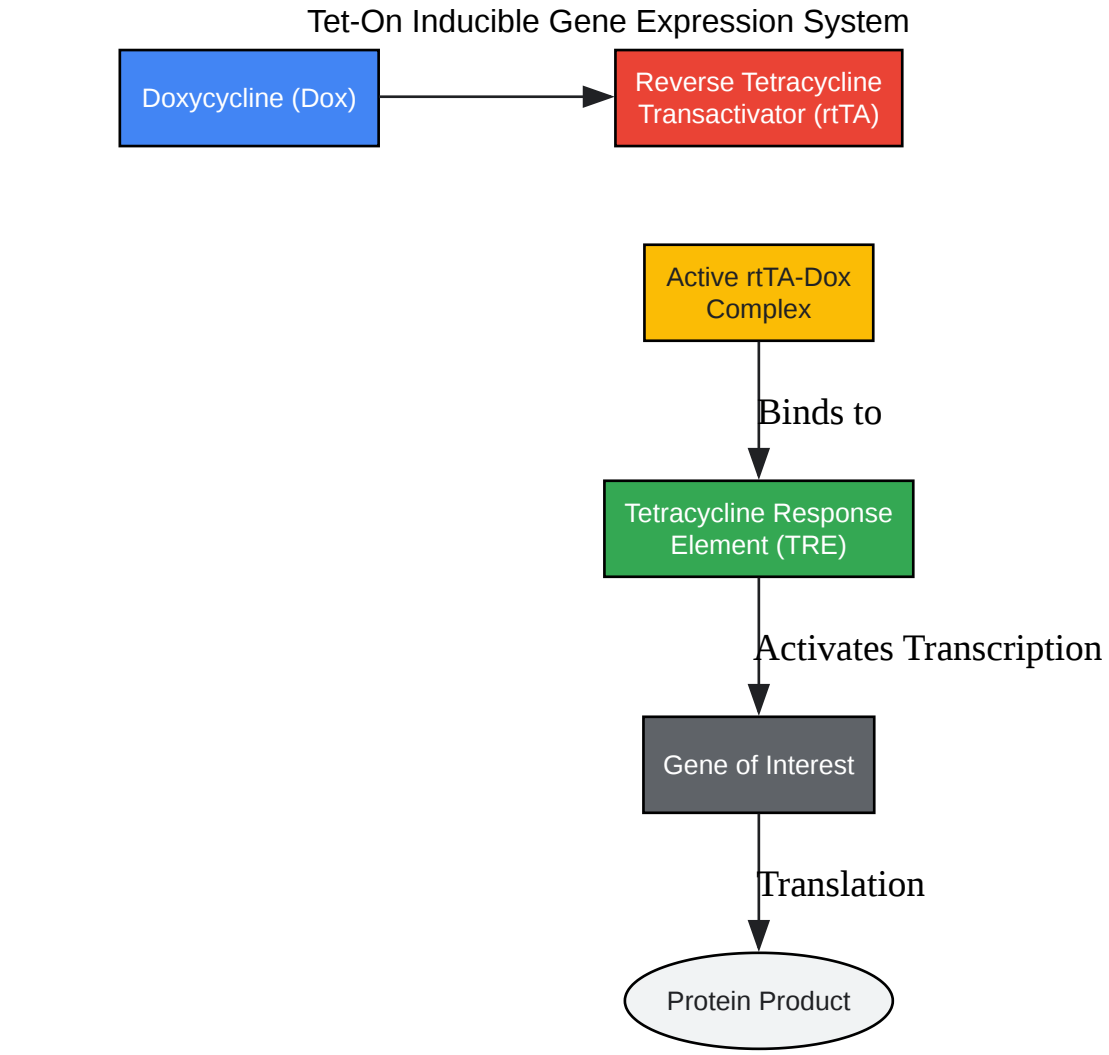

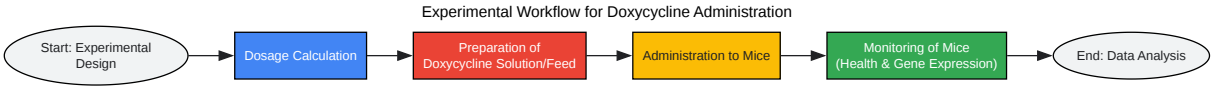

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